

Technical Support Center: Preventing Degradation of Tween 85 in Pharmaceutical Preparations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tween 85

Cat. No.: B12389358

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the degradation of **Tween 85** in pharmaceutical preparations.

Frequently Asked Questions (FAQs)

Q1: What is **Tween 85** and why is it used in pharmaceutical formulations?

Tween 85, also known as Polysorbate 85, is a non-ionic surfactant and emulsifier used to stabilize aqueous formulations of poorly soluble drugs.^[1] It is a polyoxyethylene sorbitan trioleate, meaning it is derived from sorbitol, ethylene oxide, and oleic acid.^[2] Its primary functions in pharmaceutical preparations include:

- Solubilizing hydrophobic active pharmaceutical ingredients (APIs).^[1]
- Stabilizing emulsions and preventing phase separation.^[1]
- Preventing the aggregation and precipitation of APIs during storage.^[1]
- Improving the bioavailability of drug products.^[1]

Q2: What are the primary degradation pathways for **Tween 85**?

The primary degradation pathways for **Tween 85**, like other polysorbates, are hydrolysis and oxidation.^{[3][4]} Due to its structure as a trioleate ester, **Tween 85** possesses three fatty acid chains, making it potentially more susceptible to these degradation pathways compared to monoesters like Tween 80.^[2]

- **Hydrolysis:** This involves the cleavage of the ester bonds linking the oleic acid chains to the sorbitan core. This can be catalyzed by acidic or basic conditions or by enzymes such as lipases and esterases that may be present as residual host cell proteins in biopharmaceutical preparations.^{[3][4][5]}
- **Oxidation:** This occurs at the unsaturated oleic acid chains and the polyoxyethylene (POE) chains.^{[3][6]} It can be initiated by exposure to light, heat, or the presence of metal ions and peroxides.^{[4][7][8]}

Q3: What are the visible signs of **Tween 85** degradation in my formulation?

Degradation of **Tween 85** can manifest in several ways:

- **Formation of visible or sub-visible particles:** The release of free fatty acids (oleic acid) through hydrolysis can lead to the formation of particles, as these fatty acids have low solubility in aqueous solutions.^{[3][4]}
- **Changes in pH:** Oxidation of the polyoxyethylene chains can produce acidic byproducts like formic and acetic acids, leading to a decrease in the pH of the formulation.^[3]
- **Phase separation or cloudiness:** Destabilization of the emulsion can lead to a cloudy appearance or separation of oil and water phases.
- **Changes in color or odor.**

Q4: How does temperature affect the stability of **Tween 85**?

Elevated temperatures accelerate both hydrolysis and oxidation of **Tween 85**.^{[2][3]} Storage at recommended low temperatures (e.g., 2-8°C) is crucial to minimize degradation.^[4] Conversely, freeze-thaw cycles can also impact formulation stability.

Q5: What is the impact of pH on **Tween 85** degradation?

The rate of chemical hydrolysis of the ester bonds in **Tween 85** is influenced by pH. Both acidic and basic conditions can catalyze hydrolysis, with the rate being slowest near neutral pH.^[3] It is important to maintain the formulation pH within a stable range for both the API and **Tween 85**.

Q6: Can light exposure degrade **Tween 85**?

Yes, exposure to light, particularly UV light, can initiate and accelerate the oxidative degradation of **Tween 85**.^[7]^[9] This photodegradation can lead to the formation of peroxides, which can further degrade both the **Tween 85** and the active pharmaceutical ingredient.^[7] Formulations containing **Tween 85** should be protected from light.

Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Visible particles or cloudiness in the formulation.	Hydrolysis of Tween 85 leading to the precipitation of free oleic acid.	<p>1. Verify Storage Conditions: Ensure the product has been stored at the recommended temperature and protected from light.</p> <p>2. Analyze for Free Fatty Acids: Use analytical techniques like HPLC or GC-MS to quantify the levels of free oleic acid.</p> <p>3. Investigate Enzymatic Activity: If applicable (e.g., in biopharmaceuticals), test for the presence of residual lipases or esterases.</p> <p>4. Optimize Formulation: Consider adjusting the pH to a range that minimizes hydrolysis or using a higher grade of Tween 85 with lower initial peroxide levels.</p>
A significant drop in the pH of the formulation over time.	Oxidation of the polyoxyethylene (POE) chains of Tween 85.	<p>1. Measure Peroxide Value: Determine the peroxide value of the Tween 85 raw material and the final formulation.</p> <p>2. Control Headspace Oxygen: Minimize oxygen in the vial headspace by inert gas blanketing (e.g., with nitrogen or argon).</p> <p>3. Add Antioxidants/Chelating Agents: Consider the inclusion of antioxidants (e.g., methionine, ascorbic acid) or chelating agents (e.g., EDTA) to mitigate oxidation.^[10]</p> <p>4. Protect from</p>

		Light: Store the product in light-protective packaging.
Loss of API potency or formation of API degradants.	Oxidation of the API initiated by peroxides formed from Tween 85 degradation.	1. Assess Tween 85 Quality: Use high-purity, low-peroxide Tween 85. 2. Forced Degradation Studies: Perform forced degradation studies to understand the interaction between Tween 85 degradation products and the API. [11] [12] 3. Stabilizer Addition: Evaluate the use of antioxidants to protect the API.
Inconsistent results between batches.	Variability in the quality of Tween 85 raw material.	1. Characterize Raw Material: Implement rigorous testing of incoming Tween 85 lots for purity, fatty acid composition, and peroxide levels. 2. Standardize Supplier: Use a consistent and reliable supplier of high-quality Tween 85.

Data Presentation

Table 1: Illustrative Impact of Temperature on Polysorbate Degradation (Based on PS80 Data)

Note: Specific quantitative data for **Tween 85** is limited. This table uses data for Polysorbate 80 as an illustrative example. Due to its trioleate structure, **Tween 85** may exhibit a greater degree of degradation under similar conditions.

Storage Condition	Remaining PS80 Content (%) After 48 Weeks[3]	Key Observations
5°C	> 95%	Minimal degradation observed. [3]
25°C / 60% RH	70 - 80%	Moderate degradation.[3]
40°C / 75% RH	25 - 40%	Significant degradation.[3]

Table 2: Factors Influencing **Tween 85** Degradation and Mitigation Strategies

Factor	Impact on Tween 85	Mitigation Strategy
High Temperature	Accelerates both hydrolysis and oxidation.[3]	Store at recommended cool temperatures (e.g., 2-8°C). Avoid excessive heat during manufacturing.
Extreme pH (Acidic or Basic)	Catalyzes chemical hydrolysis of ester bonds.[3]	Maintain formulation pH in a stable range (typically near neutral). Use appropriate buffer systems.
Light Exposure	Promotes oxidative degradation (photodegradation).[7]	Use light-protective primary and secondary packaging.
Oxygen	Essential for oxidation of fatty acid and POE chains.	Minimize headspace oxygen in vials by flushing with an inert gas (e.g., nitrogen).
Metal Ions (e.g., Iron, Copper)	Catalyze oxidative degradation.[6]	Use high-purity excipients and water. Consider the use of chelating agents like EDTA.
Residual Enzymes (Lipases/Esterases)	Catalyze enzymatic hydrolysis of ester bonds.[4][5]	Implement robust purification processes for biopharmaceuticals to remove host cell proteins.

Experimental Protocols

1. Protocol for Quantification of Free Fatty Acids (Oleic Acid) by HPLC-MS

This method is adapted for the analysis of **Tween 85** degradation by quantifying the primary hydrolysis product, oleic acid.

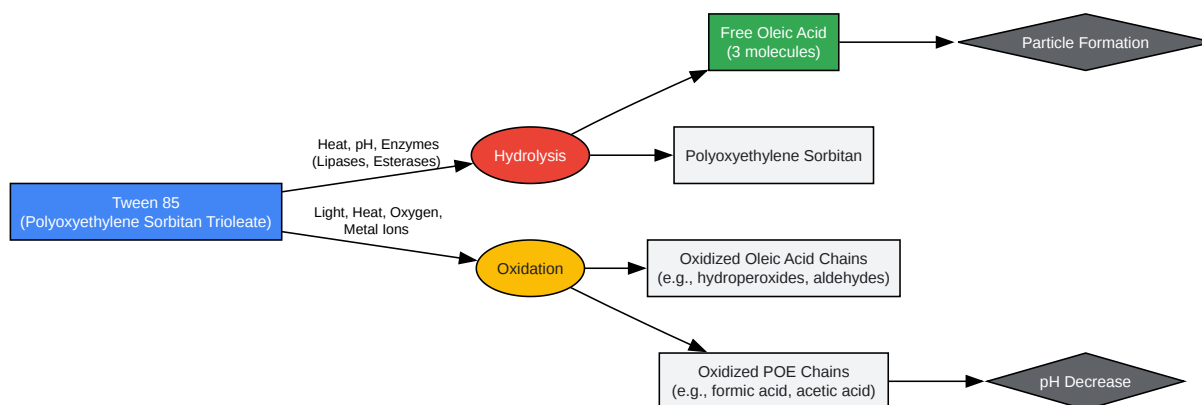
- Objective: To determine the concentration of free oleic acid in a pharmaceutical formulation containing **Tween 85**.
- Methodology:
 - Sample Preparation (Hydrolysis):
 - Accurately weigh a sample of the formulation.
 - Perform a saponification (alkaline hydrolysis) by adding 1 M potassium hydroxide and heating to convert all esterified oleic acid to its free form. This establishes the total oleic acid content.
 - For the analysis of free oleic acid as a degradant, a direct extraction without the hydrolysis step is performed. A liquid-liquid extraction with a suitable organic solvent (e.g., methyl tert-butyl ether) can be used to isolate the free fatty acids.
 - Chromatographic Separation:
 - HPLC System: A high-performance liquid chromatography system with a mass spectrometer (MS) detector.
 - Column: A C18 reversed-phase column (e.g., Agilent InfinityLab Poroshell 120 EC-C18). [\[13\]](#)
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient from a lower to a higher concentration of Mobile Phase B to elute oleic acid.

- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Column Temperature: 30-40°C.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Detection: Monitor for the deprotonated molecule of oleic acid ($[M-H]^-$).
- Quantification:
 - Prepare a calibration curve using standards of known oleic acid concentrations.
 - Calculate the concentration of oleic acid in the sample by comparing its peak area to the calibration curve.

2. Protocol for Assessing Oxidative Degradation via Peroxide Value

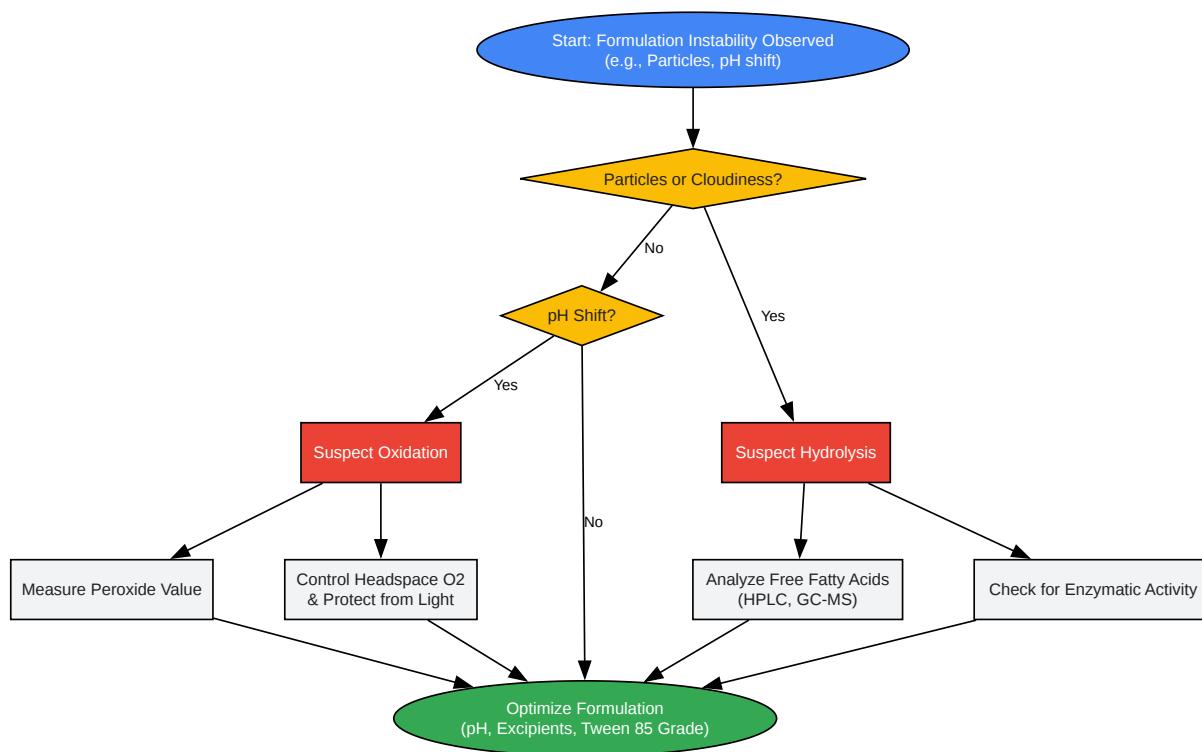
- Objective: To quantify the presence of peroxides in **Tween 85** raw material or in the final formulation as an indicator of oxidation.
- Methodology (Iodometric Titration):
 - Sample Preparation: Dissolve a known amount of the **Tween 85** sample in a mixture of acetic acid and a suitable organic solvent (e.g., chloroform or isooctane).
 - Reaction: Add a saturated solution of potassium iodide (KI). Peroxides in the sample will oxidize the iodide ions (I^-) to iodine (I_2).
 - Titration: Titrate the liberated iodine with a standardized solution of sodium thiosulfate ($Na_2S_2O_3$) using a starch indicator. The endpoint is reached when the blue-black color of the starch-iodine complex disappears.
 - Calculation: The peroxide value is calculated in milliequivalents of active oxygen per kilogram of sample (meq/kg).

Mandatory Visualizations



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Caption: Primary degradation pathways of **Tween 85**.



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Caption: Troubleshooting workflow for **Tween 85** degradation.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. What Makes Tween 85 a Versatile Emulsifier in Food, Pharma, and Industrial Formulations [jindunchemical.com]
- 3. Comparative Stability Study of Polysorbate 20 and Polysorbate 80 Related to Oxidative Degradation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. fda.gov [fda.gov]
- 5. Frontiers | Polysorbates degrading enzymes in biotherapeutics – a current status and future perspectives [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]
- 10. pharmaexcipients.com [pharmaexcipients.com]
- 11. biomedres.us [biomedres.us]
- 12. researchgate.net [researchgate.net]
- 13. agilent.com [agilent.com]
- To cite this document: BenchChem. [Technical Support Center: Preventing Degradation of Tween 85 in Pharmaceutical Preparations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12389358#preventing-degradation-of-tween-85-in-pharmaceutical-preparations]

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